

Application Notes and Protocols: Morris Water Maze with TTK21 Administration

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TTK21

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Introduction

The Morris water maze (MWM) is a widely utilized behavioral assay to assess hippocampal-dependent spatial learning and memory in rodents.^{[1][2][3][4]} This protocol details the application of the MWM in conjunction with the administration of **TTK21**, a small-molecule activator of the histone acetyltransferases CBP/p300.^{[5][6][7]} **TTK21**, particularly when conjugated with a glucose-based carbon nanosphere (CSP-**TTK21**) to facilitate blood-brain barrier penetration, has been shown to enhance long-term memory and ameliorate memory deficits in preclinical models.^{[5][8][9][10][11]} These application notes provide a comprehensive protocol for utilizing CSP-**TTK21** in MWM studies to investigate its effects on spatial memory.

Mechanism of Action: TTK21

TTK21 is an activator of the histone acetyltransferases (HATs) CBP and p300.^{[5][6][7]} These enzymes play a crucial role in epigenetic regulation by catalyzing the acetylation of histone proteins, primarily histones H3 and H4.^{[5][7]} Histone acetylation leads to a more relaxed chromatin structure, allowing for increased gene transcription. In the context of memory formation, CBP/p300 activation and subsequent histone acetylation are associated with the expression of genes crucial for synaptic plasticity and neuronal function.^{[12][13]} CSP-**TTK21** has been demonstrated to increase histone H2B and H3 acetylation in the hippocampus, promoting the expression of genes involved in synaptic health and cognitive function.^{[8][12]}

Experimental Protocols

Materials and Equipment

- Morris Water Maze: A circular pool (approximately 90-214 cm in diameter) filled with water made opaque with non-toxic white paint or non-fat dry milk.[\[2\]](#)[\[4\]](#)[\[14\]](#)
- Escape Platform: A submerged platform (10-12 cm in diameter) placed 0.5-2 cm below the water surface.[\[14\]](#)
- Visual Cues: Various distinct visual cues placed around the maze on the walls of the room.[\[2\]](#)[\[14\]](#)
- Tracking System: A video camera mounted above the maze connected to a computer with tracking software (e.g., ANY-maze, Ethovision).[\[2\]](#)[\[15\]](#)
- Animals: Mice (e.g., C57BL/6) or rats.[\[12\]](#)[\[14\]](#)
- CSP-**TTK21**: **TTK21** conjugated to glucose-based carbon nanospheres.
- Vehicle Control: Solution used to dissolve CSP-**TTK21** (e.g., saline, DMSO).

CSP-**TTK21** Administration

- Dosage: A single intraperitoneal (i.p.) injection of CSP-**TTK21** at a dose of 20 mg/kg has been shown to be effective.[\[5\]](#) Oral gavage is also a viable administration route.[\[11\]](#)
- Timing: Administer CSP-**TTK21** as a single dose. The timing relative to the MWM trials should be consistent across all animals. For studying effects on memory acquisition, administration can occur before the training phase. To assess effects on memory consolidation or retrieval, administration can be timed after training.

Morris Water Maze Procedure

The MWM protocol generally consists of three phases: habituation, acquisition training, and a probe trial.[\[1\]](#)[\[16\]](#)

1. Habituation (Day 1-2)

- Allow mice to acclimate to the testing room for at least 30 minutes before the first trial.
- Place each mouse in the pool for 60-120 seconds without the escape platform to allow for free swimming and adaptation to the environment.
- On the second day of habituation, a visible platform trial can be conducted where the platform is marked with a visible cue to ensure animals can see and are motivated to escape the water.

2. Acquisition Training (Days 3-6)

- The pool is divided into four virtual quadrants (e.g., North, South, East, West), and the submerged platform is placed in the center of one quadrant and remains there for all training trials.[\[14\]](#)
- For each trial, gently place the mouse into the water facing the pool wall at one of the four starting positions. The starting position should be varied for each trial in a semi-random order.[\[14\]](#)
- Allow the mouse to swim and find the hidden platform for a maximum of 60 seconds.
- If the mouse finds the platform, allow it to remain there for 15-30 seconds.[\[4\]](#)
- If the mouse fails to find the platform within 60 seconds, gently guide it to the platform and allow it to stay there for 15-30 seconds.[\[17\]](#)
- Conduct 4 trials per day for each mouse with an inter-trial interval of at least 15 minutes.

3. Probe Trial (Day 7)

- Remove the escape platform from the pool.
- Place the mouse in the pool at a starting position opposite the target quadrant.
- Allow the mouse to swim freely for 60 seconds.
- Record the time spent in the target quadrant (where the platform was located during training), the number of times the mouse crosses the former platform location, and the swim

path.

Data Presentation

Quantitative data from the Morris water maze experiment should be collected and organized for clear comparison between treatment groups (e.g., Vehicle vs. CSP-TTK21).

Table 1: Acquisition Training Performance

Day	Treatment Group	Escape Latency (seconds)	Path Length (cm)	Swim Speed (cm/s)
3	Vehicle	Mean ± SEM	Mean ± SEM	Mean ± SEM
	CSP-TTK21	Mean ± SEM	Mean ± SEM	
4	Vehicle	Mean ± SEM	Mean ± SEM	Mean ± SEM
	CSP-TTK21	Mean ± SEM	Mean ± SEM	
5	Vehicle	Mean ± SEM	Mean ± SEM	Mean ± SEM
	CSP-TTK21	Mean ± SEM	Mean ± SEM	
6	Vehicle	Mean ± SEM	Mean ± SEM	Mean ± SEM
	CSP-TTK21	Mean ± SEM	Mean ± SEM	

Table 2: Probe Trial Performance

Treatment Group	Time in Target Quadrant (%)	Platform Crossings (count)	Time to First Platform Crossing (s)
Vehicle	Mean ± SEM	Mean ± SEM	Mean ± SEM
CSP-TTK21	Mean ± SEM	Mean ± SEM	Mean ± SEM

Visualizations

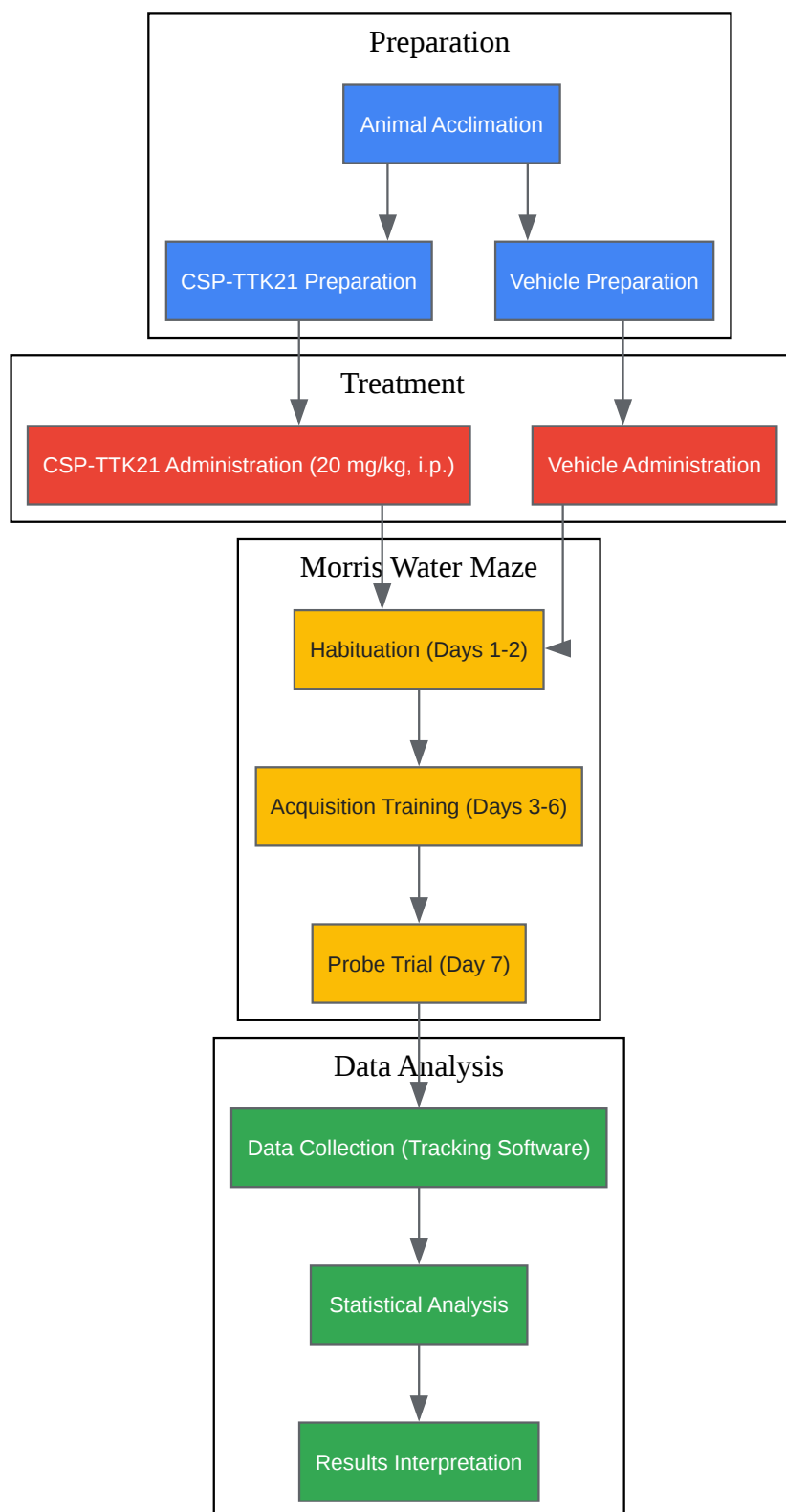
Signaling Pathway of TTK21



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Caption: Signaling pathway of CSP-**TTK21** in enhancing memory function.

Experimental Workflow



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Caption: Experimental workflow for the Morris water maze with CSP-TTK21.

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- To cite this document: BenchChem. [Application Notes and Protocols: Morris Water Maze with TTK21 Administration]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b593835#morris-water-maze-protocol-with-ttk21-administration]

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